

# Application Note: Elucidating the Structure of Eudesmane Sesquiterpenoids using NMR and Mass Spectrometry

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## Compound of Interest

Compound Name:	<i>Eudesmane</i>
Cat. No.:	B1671778

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## Introduction

**Eudesmane**-type sesquiterpenoids are a large and diverse class of natural products, many of which exhibit significant biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.<sup>[1][2]</sup> The structural elucidation of these complex bicyclic molecules is a critical step in their study and potential development as therapeutic agents. This application note provides a detailed overview and experimental protocols for the use of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) in determining the structure of **eudesmane** derivatives.

## Overall Workflow for Structure Elucidation

The structural elucidation of a novel **eudesmane** sesquiterpenoid follows a logical progression of experiments and data analysis. The general workflow involves isolating the pure compound, determining its molecular formula by mass spectrometry, and then using a suite of 1D and 2D NMR experiments to piece together the carbon skeleton and establish the relative stereochemistry.

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## References

- 1. Eudesmane-type sesquiterpenoids: Structural diversity and biological activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Eudesmane-type sesquiterpenoids: Structural diversity and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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